

G092 solubility and stability in various experimental buffers

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Compound of Interest

Compound Name: G092

Cat. No.: B12409509

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Application Note & Protocol: G0-92

Topic: Solubility and Stability of G0-92 in Various Experimental Buffers

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Introduction

G0-92 is a novel synthetic small molecule inhibitor targeting multiple receptor tyrosine kinases (RTKs), including MET, VEGFR2, and AXL. These kinases are crucial components of signaling pathways that regulate cell proliferation, migration, and survival.[1] Dysregulation of these pathways is implicated in the progression of various solid tumors.[2][3][4] As a multi-targeted agent, G0-92 presents a promising avenue for therapeutic intervention.

This document provides essential data on the solubility and stability of G0-92 in a range of common experimental buffers. Adherence to these guidelines is critical for ensuring the accuracy and reproducibility of in vitro and in vivo studies. The provided protocols detail the methods for determining aqueous solubility and assessing stability under various conditions.

Solubility Data

The solubility of a compound is a critical parameter for its biological activity and is influenced by the composition and pH of the buffer.[5] The equilibrium solubility of G0-92 was determined using the shake-flask method.[4] An excess of the compound was agitated in the respective buffer for 24 hours at 25°C. The resulting saturated solution was then filtered and the concentration of G0-92 was quantified by high-performance liquid chromatography (HPLC).[2] [6]

Table 1: Equilibrium Solubility of G0-92 in Various Buffers at 25°C

Buffer System	pH	Molarity (mM)	Solubility (µg/mL)	Molar Solubility (µM)
Citrate	3.0	50	150.2	321.2
Citrate	5.0	50	85.7	183.2
Phosphate-Buffered Saline (PBS)	7.4	1X	10.5	22.4
Tris-HCl	7.5	50	8.9	19.0
Tris-HCl	8.5	50	5.1	10.9
Glycine-NaOH	9.0	50	2.3	4.9
Glycine-NaOH	10.0	50	<1.0	<2.1
Dimethyl Sulfoxide (DMSO)	N/A	N/A	>10,000	>21,367.5

Note: The data presented in this table is for illustrative purposes and may not represent the actual solubility of a compound with this designation.

Stability Data

The stability of G0-92 in aqueous buffer solutions was assessed over time at various temperatures. Solutions of G0-92 at a starting concentration of 10 µM were prepared in

different buffers and incubated at 4°C and 37°C. The percentage of the remaining G0-92 was quantified by HPLC at specified time points.

Table 2: Stability of G0-92 (10 µM) in Solution Over Time

Buffer System	pH	Temperature (°C)	% Remaining (24h)	% Remaining (72h)	% Remaining (1 week)
Citrate	5.0	4	99.1	97.5	95.3
Citrate	5.0	37	92.4	85.1	75.6
PBS	7.4	4	98.8	96.2	93.1
PBS	7.4	37	88.9	79.3	68.2
Tris-HCl	8.5	4	97.5	94.0	90.1
Tris-HCl	8.5	37	81.2	70.5	58.9

Note: The data presented in this table is for illustrative purposes and may not represent the actual stability of a compound with this designation.

Experimental Protocols

Protocol for Determining Equilibrium Solubility

This protocol describes the shake-flask method, a reliable technique for measuring the thermodynamic solubility of a compound.[\[4\]](#)

Materials:

- G0-92 compound
- Selected experimental buffers (e.g., Citrate, PBS, Tris-HCl)
- Glass vials with screw caps
- Orbital shaker or rotator

- Centrifuge
- Syringe filters (0.22 μm , chemically inert, e.g., PTFE)
- HPLC system with a suitable column and detection method
- Calibrated analytical balance

Procedure:

- Add an excess amount of G0-92 to a glass vial. The excess solid should be clearly visible.
- Add a known volume of the desired experimental buffer to the vial.
- Securely cap the vial and place it on an orbital shaker or rotator.
- Agitate the mixture at a constant temperature (e.g., 25°C) for 24 hours to ensure equilibrium is reached.
- After incubation, visually inspect the vial to confirm the presence of undissolved solid.
- To separate the undissolved solid, centrifuge the vial at a high speed (e.g., 10,000 $\times$ g) for 15 minutes.
- Carefully collect the supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any remaining solid particles.[2]
- Dilute the filtrate with a suitable solvent if necessary to fall within the linear range of the analytical method.
- Quantify the concentration of G0-92 in the filtrate using a validated HPLC method.
- Calculate the solubility in $\mu\text{g/mL}$ or μM .

Protocol for Assessing Compound Stability in Solution

This protocol outlines a method for evaluating the chemical stability of G0-92 in various buffers over time.

Materials:

- Stock solution of G0-92 in a suitable solvent (e.g., DMSO)
- Selected experimental buffers
- Light-protective vials (e.g., amber vials)
- Incubators or water baths set to desired temperatures (e.g., 4°C, 37°C)
- HPLC system

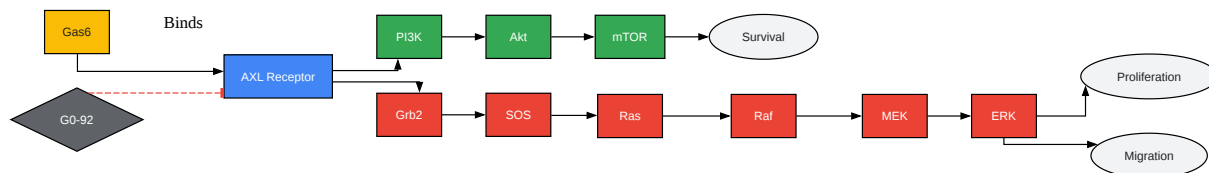
Procedure:

- Prepare a working solution of G0-92 at the desired concentration (e.g., 10 μ M) by diluting the stock solution into the selected buffers.
- Aliquot the working solution into multiple amber vials for each time point and condition to avoid repeated sampling from the same vial.
- Immediately analyze a "time zero" sample for each condition using HPLC to establish the initial concentration.
- Store the vials at the specified temperatures (e.g., 4°C and 37°C) and protect them from light.
- At each designated time point (e.g., 24h, 72h, 1 week), retrieve a vial from each condition.
- Allow the sample to equilibrate to room temperature.
- Analyze the sample by HPLC to determine the concentration of G0-92 remaining.
- Calculate the percentage of G0-92 remaining relative to the time zero concentration.

Associated Signaling Pathway

As a multi-targeted tyrosine kinase inhibitor, G0-92 is designed to interfere with signaling pathways that are crucial for tumor growth and survival. The AXL receptor tyrosine kinase

pathway is one such target. AXL signaling is initiated by the binding of its ligand, Gas6, leading to receptor dimerization and autophosphorylation. This activation triggers downstream cascades, including the PI3K/Akt and MAPK/ERK pathways, which promote cell survival, proliferation, and migration.^{[7][8][9]}

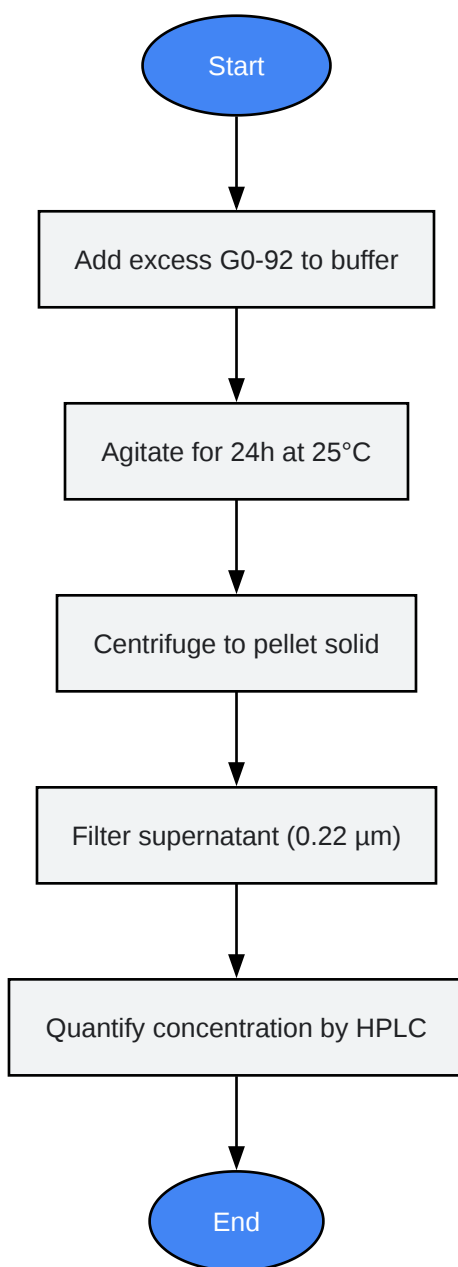


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AXL Receptor Signaling Pathway and G0-92 Inhibition.

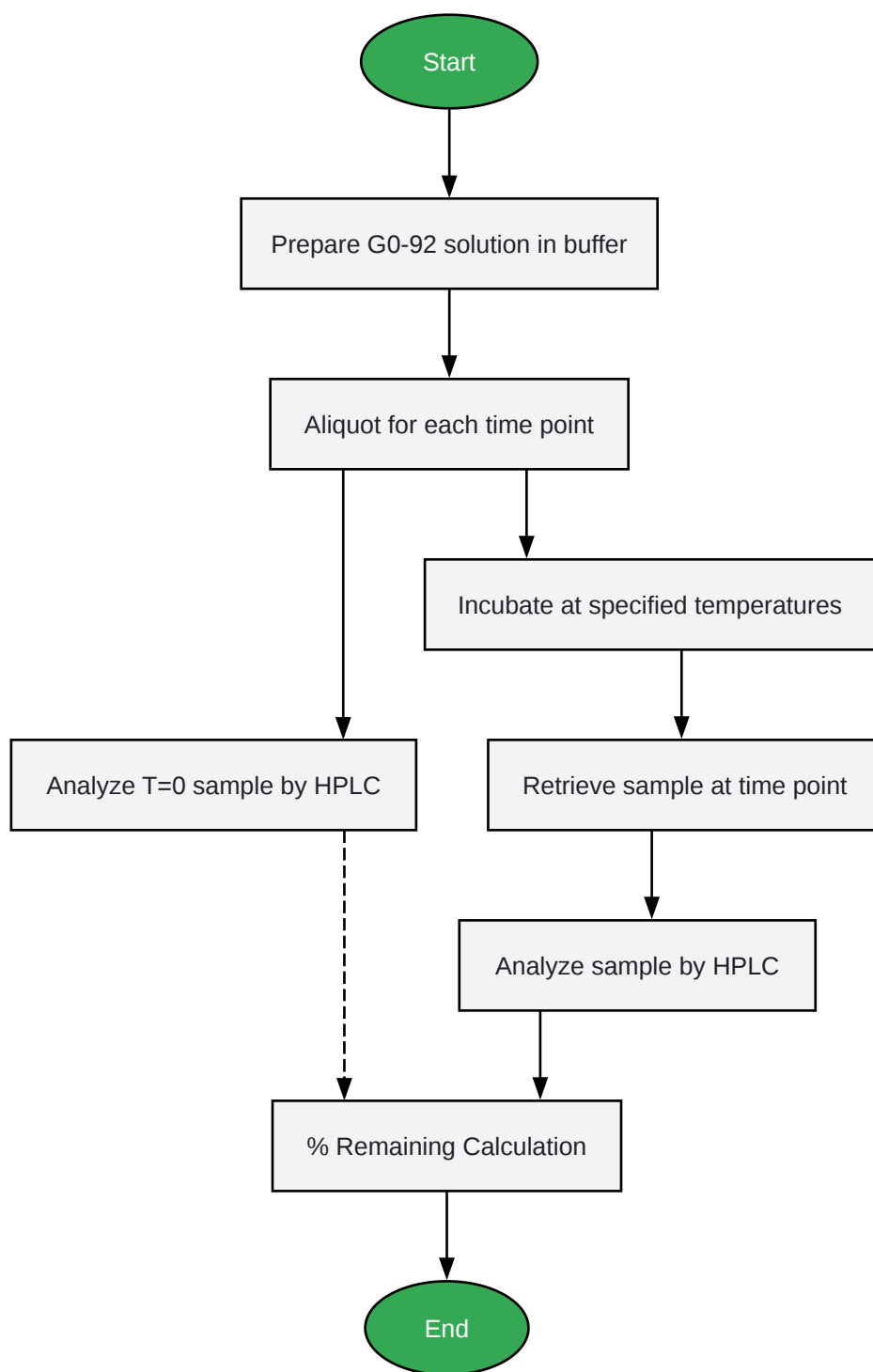
Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Workflow for Equilibrium Solubility Determination.



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Workflow for Stability Assessment in Solution.

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